

# Tetrabutylammonium nitrate safety data sheet (SDS) information for researchers

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## Compound of Interest

Compound Name: Tetrabutylammonium nitrate

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## Tetrabutylammonium Nitrate: A Comprehensive Safety Guide for Researchers

An In-depth Technical Guide for Scientists and Drug Development Professionals

**Tetrabutylammonium nitrate** (TBAN) is a quaternary ammonium salt with a wide range of applications in scientific research, including as a phase-transfer catalyst and a supporting electrolyte in electrochemistry. Due to its utility, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safety data for **tetrabutylammonium nitrate**, including its physical and chemical properties, toxicological profile, and recommended handling procedures.

## Hazard Identification and Classification

**Tetrabutylammonium nitrate** is classified as a hazardous substance. The primary hazards associated with this chemical are its oxidizing properties and its potential to cause irritation to the skin, eyes, and respiratory system.<sup>[1][2]</sup> A significant health concern is the potential to cause methemoglobinemia upon ingestion or inhalation.<sup>[1]</sup>

GHS Hazard Statements:

- H272: May intensify fire; oxidizer.<sup>[3]</sup>

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Signal Word: Danger[3]

## Physicochemical Information

Understanding the physical and chemical properties of **tetrabutylammonium nitrate** is crucial for its safe handling and storage. It is a white, crystalline powder that is hygroscopic, meaning it readily absorbs moisture from the air.[1]

Property	Value	Reference
Chemical Formula	C <sub>16</sub> H <sub>36</sub> N <sub>2</sub> O <sub>3</sub>	[4][5]
Molecular Weight	304.47 g/mol	[4]
Appearance	White crystalline powder	[1][5]
Melting Point	116-118 °C	[5]
Solubility	Soluble in water and polar organic solvents.	[6]
Stability	Stable under recommended storage conditions, but hygroscopic.[5]	

## Toxicological Data

The toxicological properties of **tetrabutylammonium nitrate** have not been fully investigated. [1] However, available data indicates potential for significant health effects. The primary toxicological concerns are acute toxicity and local irritation.

### Acute Toxicity

Limited quantitative data is available for the acute toxicity of **tetrabutylammonium nitrate**. The most frequently cited value is the intravenous lethal dose in mice.

Route	Species	Value	Reference
Intravenous LD50	Mouse	10 mg/kg	[3][7]

LD50: The dose of a substance that is lethal to 50% of a test population.

## Irritation

**Tetrabutylammonium nitrate** is known to be an irritant to the skin, eyes, and respiratory system.[1][2]

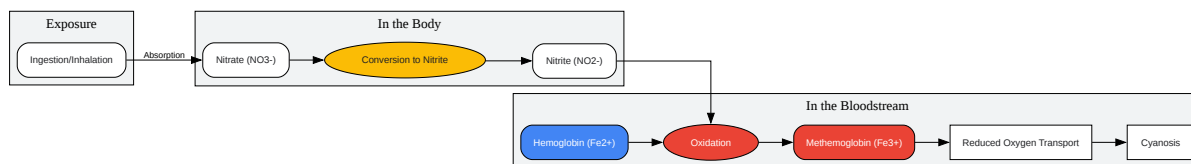
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[1]

## Methemoglobinemia

A key toxicological concern associated with nitrate-containing compounds is methemoglobinemia.[1] Ingestion or inhalation of nitrates can lead to their conversion to nitrites in the body.[8][9] Nitrites then oxidize the iron in hemoglobin from the ferrous state ( $\text{Fe}^{2+}$ ) to the ferric state ( $\text{Fe}^{3+}$ ), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to a state of functional anemia.[10]

Symptoms of methemoglobinemia include cyanosis (a bluish discoloration of the skin), headache, dizziness, shortness of breath, and in severe cases, can be fatal.[1]

Below is a diagram illustrating the pathway of nitrate-induced methemoglobinemia.



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### Nitrate-Induced Methemoglobinemia Pathway

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **tetrabutylammonium nitrate** are not readily available in public literature. However, standardized methodologies are typically employed for such evaluations.

## Acute Toxicity (LD50) Determination

The intravenous LD50 value for **tetrabutylammonium nitrate** in mice was likely determined using a method similar to the following general protocol:

- **Animal Selection:** Healthy, young adult mice of a specific strain are selected and acclimatized to laboratory conditions.
- **Dose Preparation:** **Tetrabutylammonium nitrate** is dissolved in a suitable sterile vehicle (e.g., saline) to achieve a series of graded concentrations.
- **Administration:** A specified volume of the test substance solution is administered intravenously to different groups of animals, with each group receiving a different dose. A control group receives only the vehicle.
- **Observation:** Animals are observed for a set period (typically 14 days) for signs of toxicity and mortality.

- **Data Analysis:** The number of mortalities at each dose level is recorded, and the LD50 value is calculated using statistical methods, such as the probit analysis.

## Skin and Eye Irritation Studies

Standard protocols for assessing skin and eye irritation, such as the Draize test, are commonly used, although in vitro alternatives are gaining prominence.

- **Draize Rabbit Skin Test (In Vivo):**
  - A small area of skin on the back of albino rabbits is clipped free of fur.
  - A specific amount of the test substance is applied to the prepared skin and covered with a gauze patch.
  - After a set exposure period, the patch is removed, and the skin is evaluated for signs of erythema (redness) and edema (swelling) at various time points.
  - The severity of the reactions is scored to determine the irritation potential.
- **Reconstructed Human Epidermis (RhE) Test (In Vitro):**
  - A three-dimensional model of the human epidermis is used.
  - The test substance is applied topically to the tissue surface.
  - After a defined exposure and post-incubation period, cell viability is measured, typically using a colorimetric assay (e.g., MTT assay).
  - A reduction in cell viability below a certain threshold indicates that the substance is an irritant.
- **Draize Rabbit Eye Test (In Vivo):**
  - A small amount of the test substance is instilled into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control.

- The eyes are examined at specific intervals for signs of corneal opacity, iritis, and conjunctival redness and swelling.
- The severity of the lesions is scored to classify the substance's eye irritation potential.

## Safe Handling and Emergency Procedures

Given the hazardous nature of **tetrabutylammonium nitrate**, strict adherence to safety protocols is essential.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work with **tetrabutylammonium nitrate** should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If engineering controls are not sufficient to control airborne dust, a NIOSH-approved respirator should be used.

## Handling and Storage

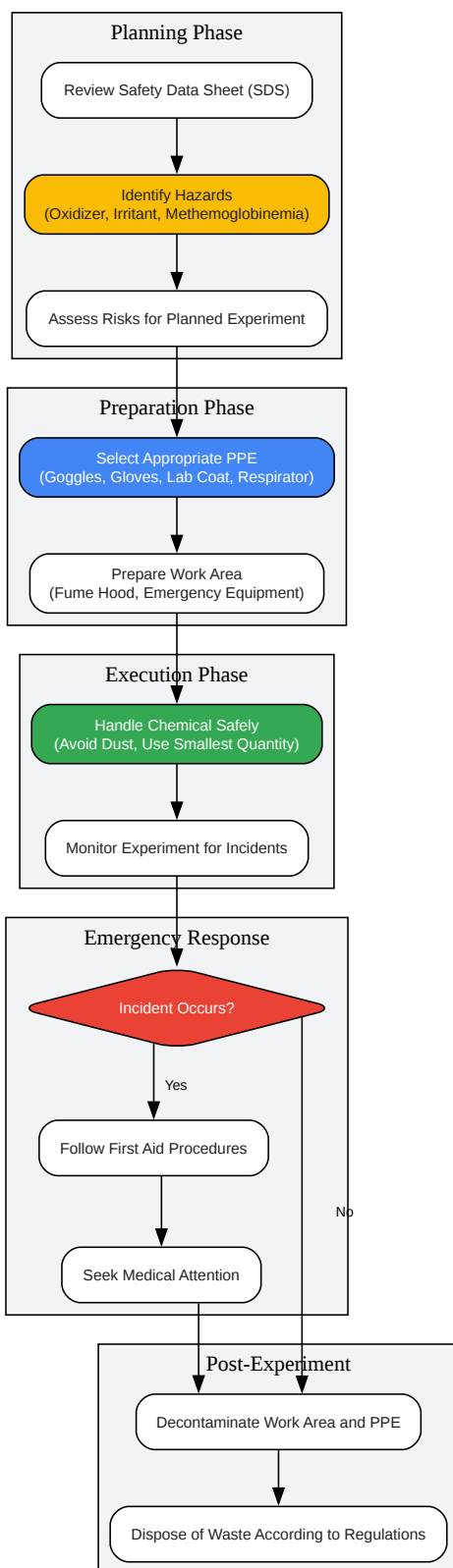
- Avoid generating dust.
- Keep the container tightly closed.[8]
- Store in a cool, dry, well-ventilated area away from combustible materials and other incompatible substances.[8]
- Protect from moisture due to its hygroscopic nature.[8]

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)

Note for Physicians: In cases of suspected methemoglobinemia, treatment with methylene blue may be indicated.[\[1\]](#)

The following diagram outlines a logical workflow for the risk assessment and handling of **tetrabutylammonium nitrate** in a research setting.



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### Risk Assessment and Handling Workflow



## Conclusion

**Tetrabutylammonium nitrate** is a valuable reagent in research and development, but it poses several health and safety risks that must be managed appropriately. Researchers must be aware of its oxidizing properties, its potential to cause skin, eye, and respiratory irritation, and the serious risk of methemoglobinemia. By understanding these hazards, implementing robust engineering controls, using appropriate personal protective equipment, and adhering to safe handling and emergency procedures, the risks associated with the use of **tetrabutylammonium nitrate** can be effectively minimized. This guide serves as a foundational resource for the safe and responsible use of this chemical in a laboratory setting.

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